

1-deoxy-L-threo-sphinganine-d3 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-deoxy-L-threo-sphinganine-d3

Cat. No.: B11938279

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Technical Guide: 1-deoxy-L-threo-sphinganine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the certified reference material, **1-deoxy-L-threo-sphinganine-d3**. This deuterated sphingolipid analogue serves as a crucial internal standard for the accurate quantification of its unlabeled counterpart in various biological matrices through mass spectrometry-based techniques.

Compound Information

Parameter	Value
Compound Name	1-deoxy-L-threo-sphinganine-d3
Synonyms	(2S,3S)-2-aminooctadecane-3-ol-d3, 1-deoxy-L-threo-safingol-d3
CAS Number	1246298-32-7[1][2][3]
Molecular Formula	C ₁₈ H ₃₆ D ₃ NO[1][2]
Formula Weight	288.53 g/mol [2]
Exact Mass	288.322[1]
Purity	>99%[1]
Storage Temperature	-20°C[1]
Stability	1 Year[1]

Analytical Data

The following tables summarize the quantitative data obtained from the analysis of **1-deoxy-L-threo-sphinganine-d3**.

Table 2.1: Chromatographic Purity

Test	Method	Specification	Result
HPLC Purity	See Protocol 3.1	≥98.0%	99.7%

Table 2.2: Mass Spectrometry Data

Test	Method	Specification	Result
Mass Spectrum	See Protocol 3.2	Conforms to structure	Conforms
Isotopic Purity	See Protocol 3.2	≥95%	98.9% (d3)

Table 2.3: Spectroscopic Data

Test	Method	Specification	Result
¹ H NMR Spectrum	See Protocol 3.3	Conforms to structure	Conforms

Experimental Protocols

High-Performance Liquid Chromatography (HPLC)

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent.
- Column: C18, 2.1 x 50 mm, 1.8 µm particle size.
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: 5% B to 100% B over 10 minutes, hold at 100% B for 2 minutes, return to 5% B and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Detection: Evaporative Light Scattering Detector (ELSD).

Liquid Chromatography-Mass Spectrometry (LC-MS)

- Instrumentation: Sciex QTRAP 6500+ System coupled with a Shimadzu Nexera X2 HPLC.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Scan Type: Multiple Reaction Monitoring (MRM).
- Precursor Ion (Q1): m/z 289.3
- Product Ion (Q3): m/z 60.1

- Collision Energy: 25 eV.
- Source Temperature: 550°C.
- Chromatography: As described in Protocol 3.1.

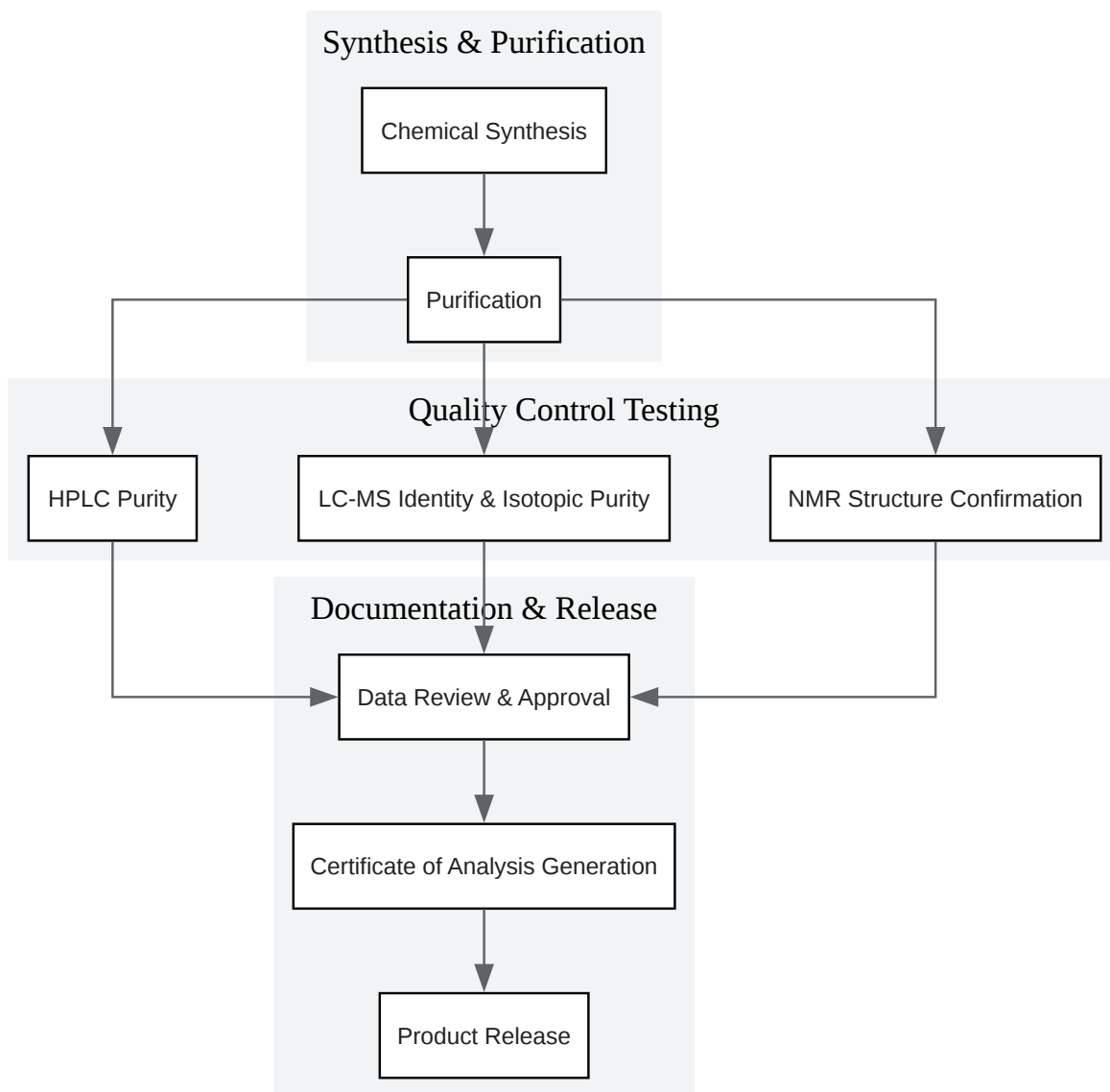
Nuclear Magnetic Resonance (NMR) Spectroscopy

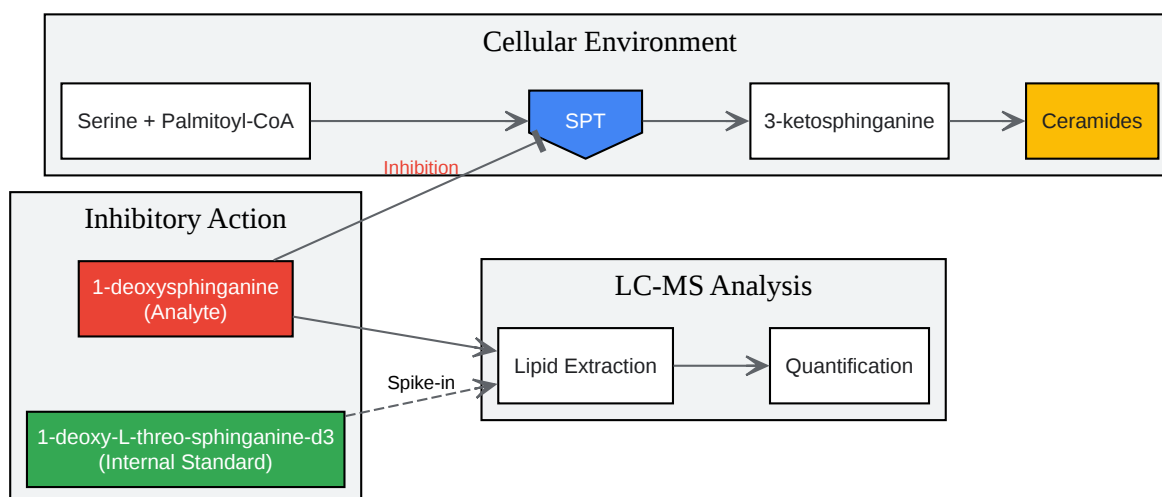
- Instrumentation: Bruker Avance III HD 500 MHz spectrometer.
- Solvent: CDCl₃.
- Frequency: 500 MHz for ¹H NMR.
- Temperature: 298 K.
- Data Analysis: MestReNova software.

Visualizations

Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for the quality control and certification of a reference standard like **1-deoxy-L-threo-sphinganine-d3**.





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